

9-Oxooctadecanedioic Acid: A Potent PPAR α Agonist for Modulating Lipid Metabolism

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Compound of Interest

Compound Name: 9-Oxooctadecanedioic acid

Cat. No.: B15565071

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: **9-Oxooctadecanedioic acid** (9-oxo-ODA) is a naturally occurring oxidized fatty acid, notably found in tomatoes, that has emerged as a potent agonist of the Peroxisome Proliferator-Activated Receptor alpha (PPAR α). PPAR α is a ligand-activated transcription factor that plays a crucial role in the regulation of lipid and glucose homeostasis. Activation of PPAR α leads to the upregulation of genes involved in fatty acid uptake, transport, and oxidation, primarily in tissues with high fatty acid catabolism rates such as the liver. This makes 9-oxo-ODA a compound of significant interest for research into metabolic disorders like dyslipidemia and non-alcoholic fatty liver disease. These application notes provide a comprehensive overview of 9-oxo-ODA's activity as a PPAR α agonist, supported by quantitative data and detailed experimental protocols.

Data Presentation

The following tables summarize the quantitative data regarding the efficacy of 9-oxo-ODA and its related isomers in activating PPAR α and their subsequent effects on lipid metabolism.

Table 1: In Vitro PPAR α Activation by 9-oxo-ODA and Related Compounds

| Compound | Assay Type | Cell Line | Activating Concentration/ Potency | Reference |
|--|---------------------------|---------------|--|-----------|
| 9-oxo-10(E),12(E)-octadecadienoic acid (9-oxo-ODA) | Luciferase Reporter Assay | Not Specified | 10-20 μ M | [1] |
| 13-oxo-9,11-octadecadienoic acid (13-oxo-ODA) | Luciferase Reporter Assay | CV-1 | Stronger activation than 9-oxo-ODA and CLA | [2][3] |
| Conjugated Linoleic Acid (CLA) | Luciferase Reporter Assay | CV-1 | Less potent than 13-oxo-ODA | [2] |

Table 2: In Vivo Effects of 13-oxo-ODA in a Murine Model of Obesity and Diabetes

| Animal Model | Treatment | Duration | Key Findings | Reference |
|---------------------------|--|----------|--|-----------|
| Obese diabetic KK-Ay mice | 0.02% or 0.05% 13-oxo-ODA in high-fat diet | 4 weeks | - Decreased plasma triglycerides- Decreased hepatic triglycerides | [2][4] |

Table 3: Effect of 9-oxo-ODA on PPAR α Target Gene Expression in Mouse Primary Hepatocytes

| Treatment | Target Gene | Fold Increase in mRNA Expression | Reference |
|--------------------------------------|---|--|-----------|
| 9-oxo-ODA containing fraction (RF57) | CPT1a (Carnitine palmitoyltransferase 1A) | Significantly Increased | [5] |
| 9-oxo-ODA containing fraction (RF57) | ACOX1 (Acyl-CoA oxidase 1) | Significantly Increased | [5] |
| 13-oxo-ODA (0.05%) | CPT1a, AOX, FAT, ACS, UCP2 | Increased in liver and skeletal muscle | [4][6] |

Signaling Pathway

The activation of PPAR α by 9-oxo-ODA initiates a well-defined signaling cascade leading to the modulation of lipid metabolism.

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